# analytical methods for 4-(3-(trifluoromethyl)phenoxy)piperidine characterization

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *4-(3-(Trifluoromethyl)phenoxy)piperidine* |
| *CAS No.:* | *337912-66-0* |
| *Cat. No.:* | *B1367328* |

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An In-Depth Guide to the Analytical Characterization of **4-(3-(trifluoromethyl)phenoxy)piperidine**

## Authored by: A Senior Application Scientist

## Introduction

**4-(3-(trifluoromethyl)phenoxy)piperidine** is a heterocyclic organic compound featuring a piperidine ring linked via an ether bond to a trifluoromethyl-substituted phenyl group. This molecular architecture is of significant interest to researchers in medicinal chemistry and drug development, as the piperidine scaffold is a common motif in numerous biologically active compounds and approved pharmaceuticals. The trifluoromethyl group is frequently incorporated into drug candidates to enhance metabolic stability, binding affinity, and lipophilicity.[1][2]

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Given its role as a critical intermediate or a potential active pharmaceutical ingredient (API), ensuring the identity, purity, and stability of **4-(3-(trifluoromethyl)phenoxy)piperidine** is paramount. A robust and comprehensive analytical strategy is essential for quality control, regulatory compliance, and guaranteeing the reproducibility of scientific results.[3][4] This guide provides a detailed overview of the principal analytical methodologies for the thorough characterization of this compound, intended for researchers, scientists, and drug development professionals. The protocols described herein are designed as self-validating systems, grounded in established analytical principles for related molecular structures.

## Physicochemical Properties

A foundational understanding of the compound's physical and chemical properties is essential before commencing any analytical work. These properties influence the selection of appropriate solvents, chromatographic conditions, and sample handling procedures.

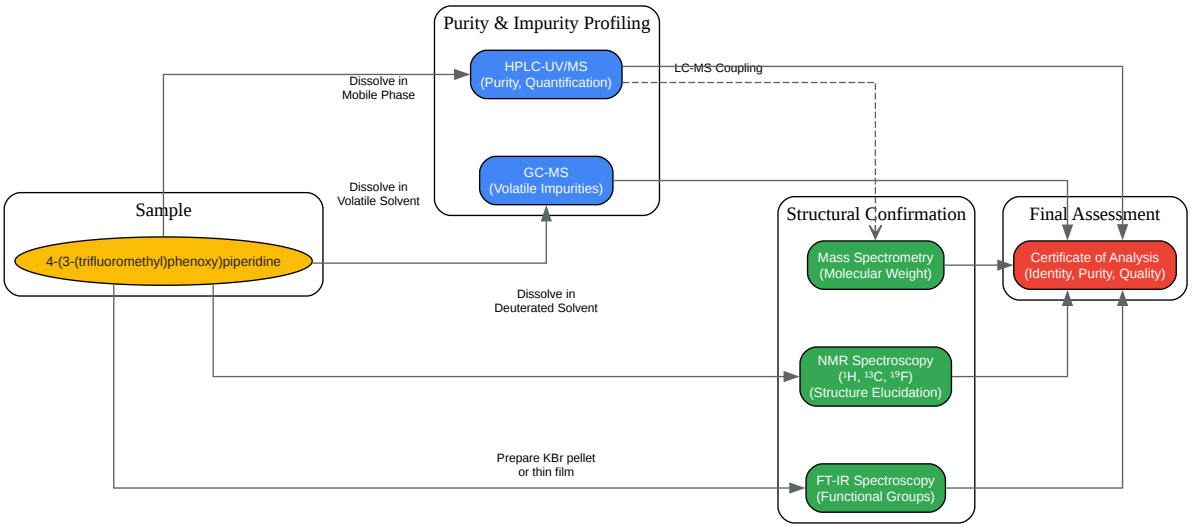
| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_{12}H_{14}F_3NO$ | [5][6] |
| Molecular Weight | 245.24 g/mol | [5][6] |
| Appearance | Solid | [5][6] |
| Boiling Point (Predicted) | 290.7 ± 40.0 °C | [5] |
| Density (Predicted) | 1.193 ± 0.06 g/cm³ | [5] |
| pKa (Predicted) | 9.69 ± 0.10 | [5] |
| InChI Key | BYJVBLFZMKBFMT-UHFFFAOYSA-N | |
| SMILES | FC(F)(F)C1=CC(OC2CCNCC2)=CC=C1 | [6] |

## Analytical Workflow Overview

A multi-technique approach is required for the unambiguous characterization of **4-(3-(trifluoromethyl)phenoxy)piperidine**. The workflow ensures orthogonal validation, where

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different techniques provide complementary information, leading to a comprehensive quality assessment.




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Caption: Chemical structure of **4-(3-(trifluoromethyl)phenoxy)piperidine**.

# Conclusion

The comprehensive characterization of **4-(3-(trifluoromethyl)phenoxy)piperidine** necessitates an integrated analytical approach. The combination of chromatographic techniques like HPLC and GC-MS provides robust data on purity and impurity profiles, while spectroscopic methods including NMR and FT-IR deliver unambiguous structural confirmation. By employing this suite of orthogonal techniques, researchers and drug development

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professionals can ensure the quality, identity, and integrity of this important chemical entity, thereby supporting successful outcomes in research and development.

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